

Chemical and physical properties of resorcinol diglycidyl ether

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Compound of Interest

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Resorcinol Diglycidyl Ether: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Resorcinol diglycidyl ether (RDGE), a liquid epoxy resin, is a significant compound in the field of polymer chemistry and material science. Known for its low viscosity and high reactivity, it serves as a crucial crosslinking agent, reactive diluent, and modifier in various applications, including coatings, adhesives, and composites.^{[1][2][3]} This technical guide provides an in-depth overview of the chemical and physical properties of RDGE, detailed experimental protocols for its synthesis and characterization, and an exploration of its reactivity and applications.

Chemical and Physical Properties

Resorcinol diglycidyl ether is a clear to straw-yellow viscous liquid with a slight phenolic odor.^{[4][5]} Its chemical structure features a central resorcinol core with two glycidyl ether functional groups, which are responsible for its high reactivity.^[1]

Table 1: General and Physical Properties of Resorcinol Diglycidyl Ether

Property	Value	References
Chemical Name	2-[[3-(oxiran-2-ylmethoxy)phenoxy]methyl]oxirane	[1]
CAS Number	101-90-6	[1]
Molecular Formula	C ₁₂ H ₁₄ O ₄	[1]
Molecular Weight	222.24 g/mol	[2]
Appearance	Clear to straw-yellow viscous liquid	[4]
Odor	Slight phenolic odor	[5]
Density	1.21 g/cm ³ at 25 °C	[1]
Melting Point	32-33 °C	[1]
Boiling Point	172 °C at 0.8 mmHg	[5]
Flash Point	>110 °C	[6]
Viscosity	300-500 cP at 25 °C	[7]
Epoxy Equivalent Weight	120-135 g/eq	[7]
Solubility	Insoluble in water; miscible with most organic resins	[4][8]

Experimental Protocols

Synthesis of Resorcinol Diglycidyl Ether

The synthesis of RDGE is typically achieved through the reaction of resorcinol with an excess of epichlorohydrin in the presence of a base, such as sodium hydroxide.[1]

Materials:

- Resorcinol

- Epichlorohydrin
- Sodium hydroxide (50% aqueous solution)
- Acetone
- Deionized water
- Round-bottom flask with a reflux condenser, mechanical stirrer, and dropping funnel
- Heating mantle
- Rotary evaporator

Procedure:

- Charge the round-bottom flask with resorcinol and an excess of epichlorohydrin (e.g., a 1:10 molar ratio).
- Heat the mixture to 100-125 °C with vigorous stirring.^[9]
- Slowly add the 50% aqueous sodium hydroxide solution to the refluxing mixture over 1-1.5 hours.^[9] During this addition, water is removed azeotropically, and the separated epichlorohydrin is returned to the reaction flask.^[9]
- After the addition is complete, continue the reaction for another 2-2.5 hours to ensure the complete removal of water.^[9]
- Cool the reaction mixture and add acetone to dissolve the product.^[9]
- Filter the solution to remove the sodium chloride byproduct.^[9]
- Remove the acetone and excess epichlorohydrin from the filtrate by distillation under reduced pressure using a rotary evaporator.^[9]
- The resulting viscous liquid is **resorcinol diglycidyl ether**.

Determination of Epoxy Equivalent Weight (EEW)

The epoxy equivalent weight is a critical parameter for determining the correct stoichiometric ratio of resin to curing agent. The standard method for this determination is ASTM D1652.[2]
[10]

Materials:

- **Resorcinol diglycidyl ether** sample
- Chlorobenzene or chloroform
- Tetraethylammonium bromide solution in acetic acid
- Perchloric acid in glacial acetic acid (standardized)
- Crystal violet indicator
- Burette
- Erlenmeyer flask

Procedure:

- Accurately weigh a sample of the RDGE into an Erlenmeyer flask.
- Dissolve the sample in a suitable solvent such as chlorobenzene or chloroform.[11]
- Add the tetraethylammonium bromide solution.[11]
- Add a few drops of crystal violet indicator. The solution should appear bluish-green.
- Titrate the solution with standardized perchloric acid in glacial acetic acid until the endpoint is reached, indicated by a color change to green.[11]
- Calculate the epoxy equivalent weight (EEW) using the following formula:

$$\text{EEW} = (\text{Weight of sample in grams} \times 1000) / (\text{Volume of titrant in mL} \times \text{Normality of titrant})$$

Measurement of Viscosity

The viscosity of RDGE can be determined using a rotational viscometer or a falling ball viscometer.^{[12][13]}

Using a Rotational Viscometer:

Materials and Equipment:

- **Resorcinol diglycidyl ether** sample
- Rotational viscometer (e.g., Brookfield viscometer) with appropriate spindles
- Temperature-controlled water bath

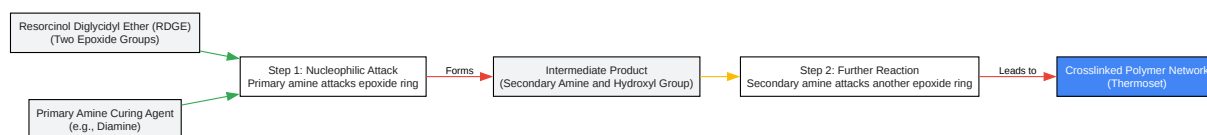
Procedure:

- Set up the viscometer and calibrate it according to the manufacturer's instructions.
- Place the RDGE sample in the temperature-controlled water bath and allow it to reach the desired temperature (e.g., 25 °C).
- Select an appropriate spindle and rotational speed for the expected viscosity range.
- Immerse the spindle into the center of the sample to the marked level.
- Start the viscometer and allow the reading to stabilize.
- Record the viscosity reading from the instrument display.

Reactivity and Curing Mechanisms

The reactivity of RDGE is dominated by the two epoxide rings. These rings can undergo nucleophilic attack from a variety of curing agents, including amines, anhydrides, and phenols. The most common curing agents are polyamines, which react with the epoxide groups in a ring-opening addition reaction.^[7]

The curing process with a primary amine involves a two-step reaction. First, the primary amine attacks an epoxide ring, forming a secondary amine and a hydroxyl group. This secondary amine can then react with another epoxide ring, leading to a crosslinked polymer network.

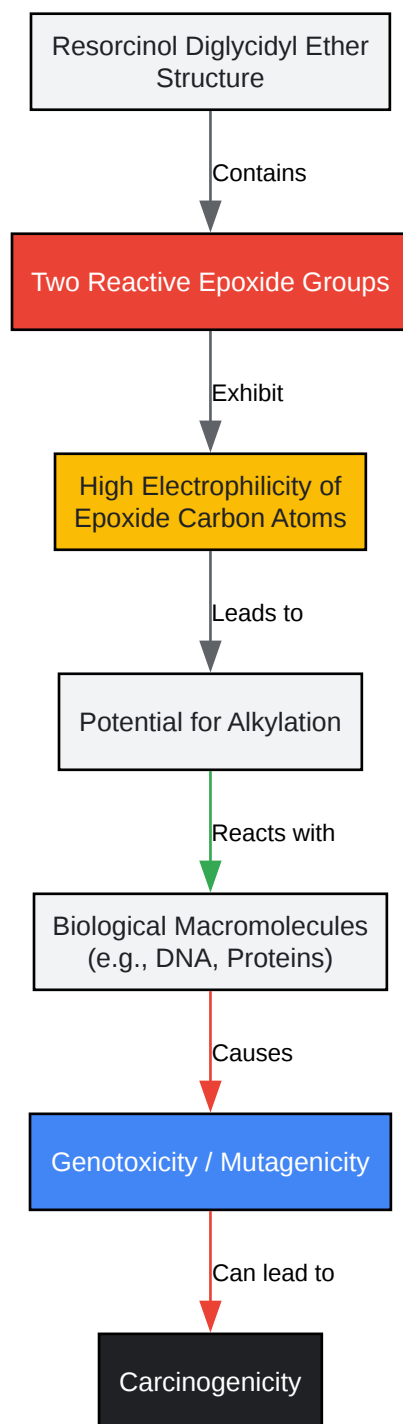


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Curing mechanism of RDGE with a primary amine.

Structure-Activity Relationship and Toxicology

Resorcinol diglycidyl ether has been classified as a Group 2B carcinogen by the International Agency for Research on Cancer (IARC), meaning it is "possibly carcinogenic to humans".^{[1][14]} This classification is based on sufficient evidence of carcinogenicity in experimental animals.^{[4][15]} The carcinogenicity is attributed to the high reactivity of the epoxide groups, which can act as alkylating agents and react with biological macromolecules such as DNA.^[15] This potential for genotoxicity is a significant consideration in its handling and application.



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Structure-activity relationship for RDGE's carcinogenicity.

Applications

The primary application of **resorcinol diglycidyl ether** is as a reactive diluent in epoxy resin formulations.[1][2] Its low viscosity helps to reduce the viscosity of higher molecular weight epoxy resins, improving their processability.[1] It also participates in the curing reaction, contributing to the crosslink density and the final properties of the thermoset material. Other applications include its use in adhesives, coatings, casting, and laminating applications.[5][14]

Safety and Handling

Due to its potential carcinogenicity and its ability to cause skin and eye irritation and sensitization, **resorcinol diglycidyl ether** must be handled with care.[16][17] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical.[16] Work should be conducted in a well-ventilated area or under a fume hood.[10] In case of skin contact, the affected area should be washed immediately with soap and water.[15]

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References

- 1. Diglycidyl resorcinol ether - Wikipedia [en.wikipedia.org]
- 2. Epoxy value - Wikipedia [en.wikipedia.org]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. Diglycidyl Resorcinol Ether - 15th Report on Carcinogens - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. Resorcinol - Re-evaluation of Some Organic Chemicals, Hydrazine and Hydrogen Peroxide - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. diglycidyl resorcinol ether: Topics by Science.gov [science.gov]
- 9. US5300618A - Resorcinol-based epoxy resins - Google Patents [patents.google.com]

- 10. "Determination of Epoxy Equivalent Weight of Glycidyl Ether Based Epoxi" by Monoj Pramanik, Sharathkumar K. Mendon et al. [aquila.usm.edu]
- 11. scribd.com [scribd.com]
- 12. benchchem.com [benchchem.com]
- 13. ese.iitb.ac.in [ese.iitb.ac.in]
- 14. Diglycidyl resorcinol ether - Re-evaluation of Some Organic Chemicals, Hydrazine and Hydrogen Peroxide - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 15. Diglycidyl Resorcinol Ether (IARC Summary & Evaluation, Volume 36, 1985) [inchem.org]
- 16. Determination of the epoxide equivalent weight (EEW) of epoxy resins with different chemical structure and functionality using GPC and ¹H-NMR | Semantic Scholar [semanticscholar.org]
- 17. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
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